

Application Notes and Protocols for 18:1 MPB PE Conjugation to Proteins

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Compound of Interest

Compound Name: 18:1 MPB PE

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Introduction

The conjugation of proteins to liposomes is a critical technique for a variety of applications, including targeted drug delivery, vaccine development, and diagnostic imaging. This document provides a detailed, step-by-step guide for the conjugation of proteins to liposomes incorporating 18:1 (Δ^9 -cis) MPB PE (1,2-dioleoyl-sn-glycero-3-phosphoethanolamine-N-[4-(p-maleimidophenyl)butyramide]). The maleimide group on the MPB PE lipid reacts specifically with free sulfhydryl (thiol) groups on proteins, forming a stable covalent thioether bond. This protocol outlines the necessary steps from liposome preparation and protein modification to the final purification and characterization of the protein-liposome conjugate.

Principle of Conjugation

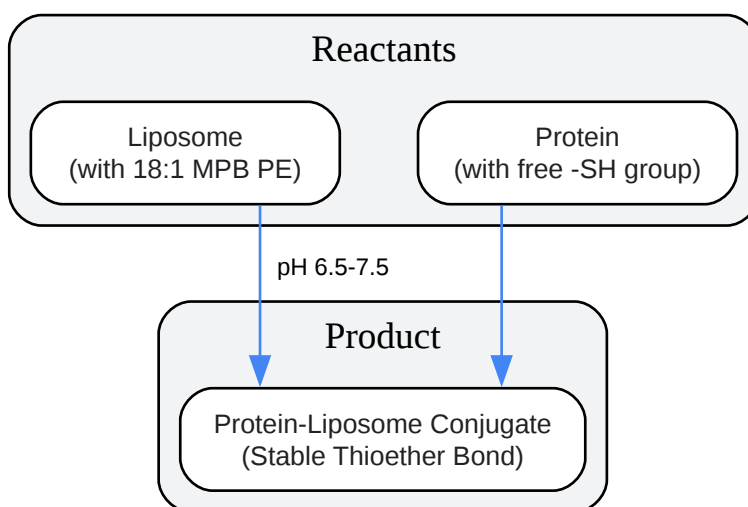
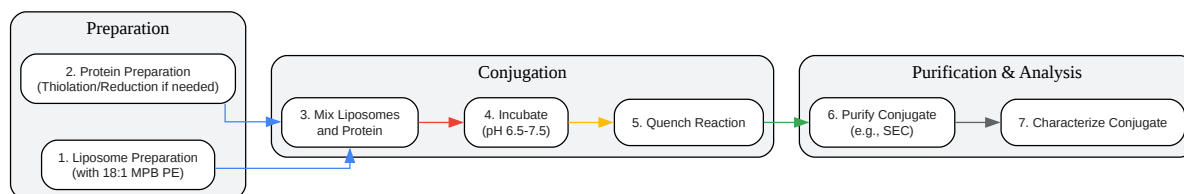
The core of this protocol is the maleimide-thiol reaction, a widely used bioconjugation chemistry.^{[1][2][3]} The maleimide group of MPB PE is highly reactive towards the sulfhydryl group of cysteine residues in proteins.^{[2][4]} This reaction is most efficient at a pH range of 6.5-7.5.^[3] Proteins that do not have accessible free thiols may require a reduction or thiolation step prior to conjugation.

Data Presentation: Key Parameters for Conjugation

The efficiency and reproducibility of the conjugation reaction depend on several key parameters. The following table summarizes typical ranges for these parameters, which should be optimized for each specific protein and liposome formulation.

Parameter	Recommended Range	Notes
MPB PE Molar Percentage in Liposome	1-5 mol%	Higher percentages can lead to liposome aggregation.[5]
Protein to MPB PE Molar Ratio	1:10 to 1:20 (Protein:MPB PE)	This should be optimized to control the density of protein on the liposome surface.[4]
Reaction pH	6.5 - 7.5	Maintains the reactivity of the maleimide group and the stability of most proteins.[3]
Reaction Temperature	4°C to Room Temperature (20-25°C)	Lower temperatures can help maintain protein stability during longer incubation times.
Reaction Time	2 - 16 hours	Longer incubation times can increase conjugation efficiency, but should be balanced with protein stability.
Quenching Reagent	L-cysteine, 2-mercaptoethanol	Added in molar excess to cap any unreacted maleimide groups.

Experimental Workflow Diagram



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